

Technical Comparison Guide: 1,3-Diphenylpropan-2-amine (DPPA) vs. Standard Ligands

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,3-Diphenylpropan-2-amine

CAS No.: 4275-43-8

Cat. No.: B1218670

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Executive Summary

1,3-Diphenylpropan-2-amine (DPPA) (CAS: 4275-43-8) is a symmetrical, achiral amine often utilized as a high-affinity lipophilic scaffold in drug discovery. Unlike its structural analog amphetamine, DPPA lacks significant monoaminergic stimulant activity. Instead, it has emerged as a potent inhibitor of human microsomal epoxide hydrolase (mEH), exhibiting an

of 1.9 μ M, which is approximately 50-fold more potent than the reference inhibitor Ibuprofenamide. Furthermore, DPPA serves as the critical pharmacophore for "PPZ" series inhibitors targeting the Niemann-Pick C1 (NPC1) receptor, blocking Filovirus (Ebola) entry.

This guide compares DPPA against Valpromide (clinical mEH inhibitor), Ibuprofenamide (research standard), and Amphetamine (structural control).

Chemical Profile & Structural Logic

DPPA is characterized by a central amine flanked by two benzyl groups. This "butterfly" configuration confers high lipophilicity (

) and C2-like symmetry (though the molecule is achiral due to identical substituents on C1 and C3).

Structural Comparison Logic

- Vs. Amphetamine: Amphetamine (1-phenylpropan-2-amine) has only one phenyl ring. The addition of the second phenyl ring in DPPA drastically alters the pharmacology, shifting activity from monoamine transporters (DAT/NET) to hydrophobic enzymatic pockets (mEH) and viral entry channels (NPC1).
- Vs. Lefetamine: DPPA is an isomer of Lefetamine (N,N-dimethyl-1,2-diphenylethylamine). While Lefetamine is an opioid/stimulant, DPPA's 1,3-substitution pattern abolishes these narcotic effects, favoring enzymatic inhibition.

Figure 1: Structural evolution and functional divergence of DPPA compared to Amphetamine and Valpromide.

Mechanism of Action: mEH Inhibition

Target: Microsomal Epoxide Hydrolase (mEH/EPHX1).^{[1][2]} Physiological Role: mEH hydrolyzes xenobiotic epoxides (e.g., carbamazepine-10,11-epoxide) and endogenous fatty acid epoxides. Inhibition of mEH can potentiate the therapeutic effects of epoxide-containing drugs or modulate inflammation.

Comparative Performance Data

DPPA acts as a non-substrate inhibitor, binding to the catalytic tunnel of mEH. Its bulky phenyl groups occupy the hydrophobic accessory pockets, preventing substrate access.

Ligand	Target Isoform	IC50 (Human mEH)	Potency Class	Mechanism
DPPA	Microsomal (mEH)	1.9 μ M	High	Allosteric/Competitive
Ibuprofenamide	Microsomal (mEH)	96 μ M	Moderate	Competitive
Valpromide	Microsomal (mEH)	~1000 μ M (1 mM)*	Low	Substrate/Competitive
AUDA	Soluble (sEH)**	>100 μ M	Inactive	Selective for sEH

*Note: Valpromide is often used at 10 μ M as a positive control in sensitive assays, but its intrinsic inhibitory potency is low as it acts primarily as a slow-turnover substrate. DPPA is a true inhibitor. **Note: AUDA is the gold standard for Soluble Epoxide Hydrolase (sEH) but is ineffective against mEH, highlighting DPPA's isoform selectivity.

Secondary Application: NPC1 Antagonism (Ebola)

DPPA serves as the hydrophobic anchor for the Phenylpiperazine (PPZ) class of filovirus inhibitors.

- Mechanism: The DPPA moiety binds to the Niemann-Pick C1 (NPC1) receptor within the endosome.
- Effect: This binding prevents the interaction between the Ebola Virus Glycoprotein () and NPC1, effectively locking the virus in the endosome and preventing infection.
- Significance: Replacing the benzhydryl group of earlier inhibitors with the 1,3-diphenylpropyl group of DPPA significantly improved metabolic stability and binding affinity.

Experimental Protocol: mEH Inhibition Assay

Objective: Determine the

of DPPA against human mEH using a radiometric or fluorescent substrate.

Materials

- Enzyme: Human liver microsomes (HLM) or recombinant human mEH.
- Substrate:

-cis-Stilbene Oxide (CSO) or fluorescent cyano(6-methoxy-naphthalen-2-yl)methyl trans-(3-phenyloxiran-2-yl)methyl carbonate (CMNPC).
- Ligand: **1,3-Diphenylpropan-2-amine** (DPPA), dissolved in DMSO.

Workflow

- Preparation: Dilute HLM to 0.1 mg/mL in Tris-HCl buffer (pH 7.4) containing 0.1 mM EDTA.
- Incubation:
 - Add DPPA (0.01 μ M to 100 μ M) to the reaction mixture.
 - Pre-incubate for 5 minutes at 37°C.
- Initiation: Add Substrate (CSO final conc. 50 μ M).
- Reaction: Incubate for 10 minutes at 37°C.
- Termination: Add 200 μ L isooctane (for CSO extraction) or acetonitrile (for fluorescent assay).
- Quantification: Measure radioactivity in the isooctane phase (product diol remains in aqueous phase) or fluorescence intensity.
- Analysis: Plot % Inhibition vs. Log[DPPA] to derive

Figure 2: Standard workflow for validating mEH inhibition potency.

References

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